

Application Notes and Protocols for PQR626 in Tuberous Sclerosis Complex (TSC) Models

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Compound of Interest

Compound Name: PQR626

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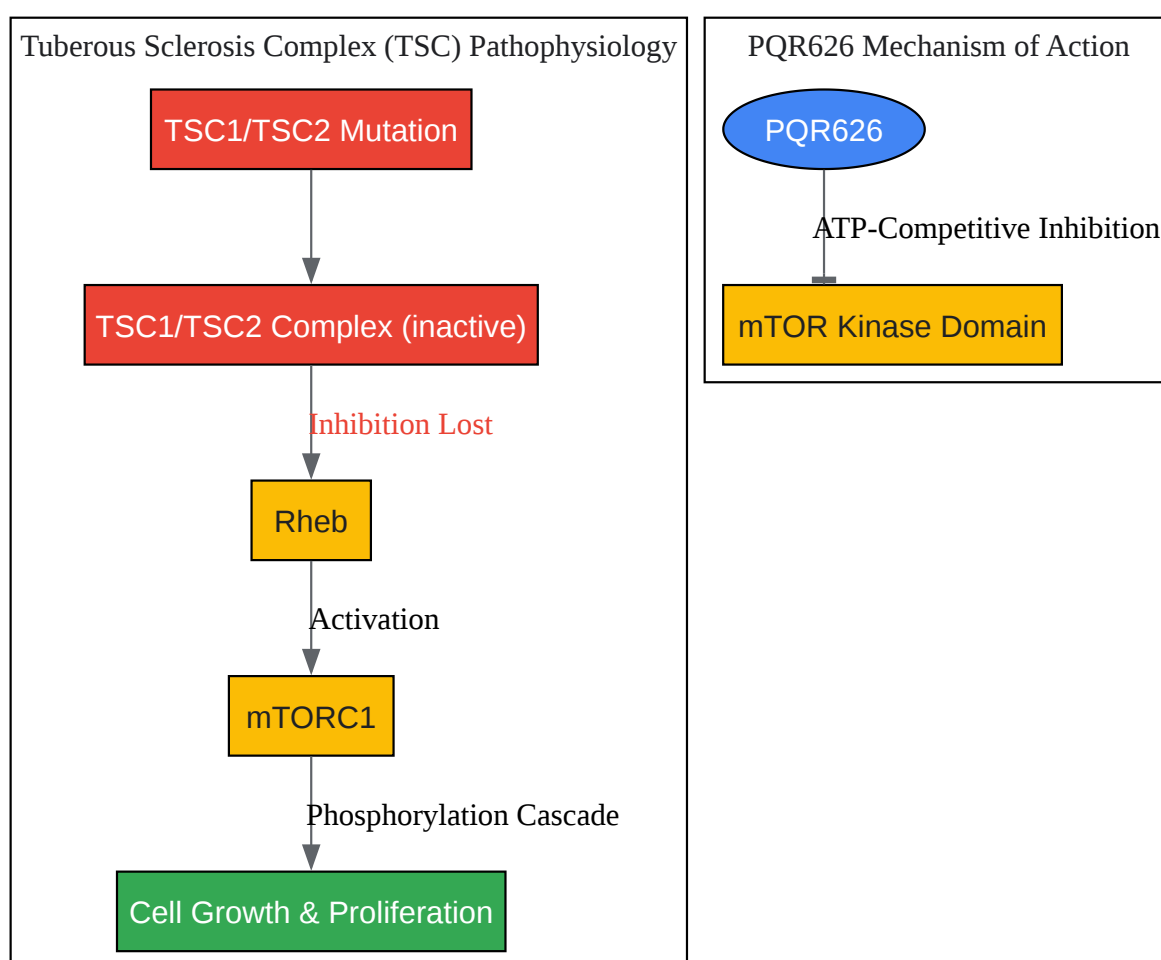
Introduction

Tuberous Sclerosis Complex (TSC) is a genetic disorder characterized by the growth of benign tumors in multiple organs, often leading to severe neurological manifestations such as epilepsy and cognitive impairment.[1][2] The underlying cause of TSC is a mutation in the TSC1 or TSC2 gene, which results in the hyperactivation of the mechanistic target of rapamycin (mTOR) pathway.[1][2] **PQR626** is a potent, selective, orally available, and brain-penetrant mTORC1/2 kinase inhibitor developed for the treatment of neurological disorders.[3] Its ability to cross the blood-brain barrier makes it a promising candidate for treating the neurological symptoms associated with TSC.[3]

These application notes provide a summary of the preclinical data for **PQR626** in TSC models and detailed protocols for its use in relevant experimental settings.

Mechanism of Action

PQR626 is an ATP-competitive mTOR kinase inhibitor, targeting both mTORC1 and mTORC2 complexes.[3] In TSC, the absence of functional TSC1/TSC2 protein complex leads to unchecked activation of Rheb, a direct activator of mTORC1. This results in downstream signaling that promotes cell growth, proliferation, and survival. By directly inhibiting the kinase activity of mTOR, **PQR626** blocks these pathological processes. **PQR626** has demonstrated superior brain penetration compared to other mTOR inhibitors like everolimus.[3]



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Caption: Mechanism of **PQR626** in TSC.

Data Presentation

Table 1: In Vitro Potency of **PQR626**

Parameter	Value	Reference
mTOR IC50	5 nM	[4]
mTOR Ki	3.6 nM	[4]
pPKB S473 IC50 (in-cell)	197 nM	[4]
pS6 S235/S236 IC50 (in-cell)	87 nM	[4]

Table 2: Pharmacokinetic Properties of **PQR626** in Preclinical Models

Species	Dose	Brain/Plasma Ratio	t1/2	Cmax (plasma)	Reference
Mouse (C57BL/6J)	10 mg/kg, p.o.	~1.8:1	3.0 h	1096 ng/mL	[3][4]
Rat (Sprague Dawley)	Not Specified	~1.4:1	Not Specified	Not Specified	[3]

Table 3: In Vivo Efficacy of **PQR626** in Tsc1GFAPCKO Mouse Model of TSC

Treatment Group	Dose	Outcome	Reference
Vehicle	N/A	Increased mortality	[3]
PQR626	50 mg/kg, p.o., BID	Significantly reduced mortality	[1][3]

Experimental Protocols

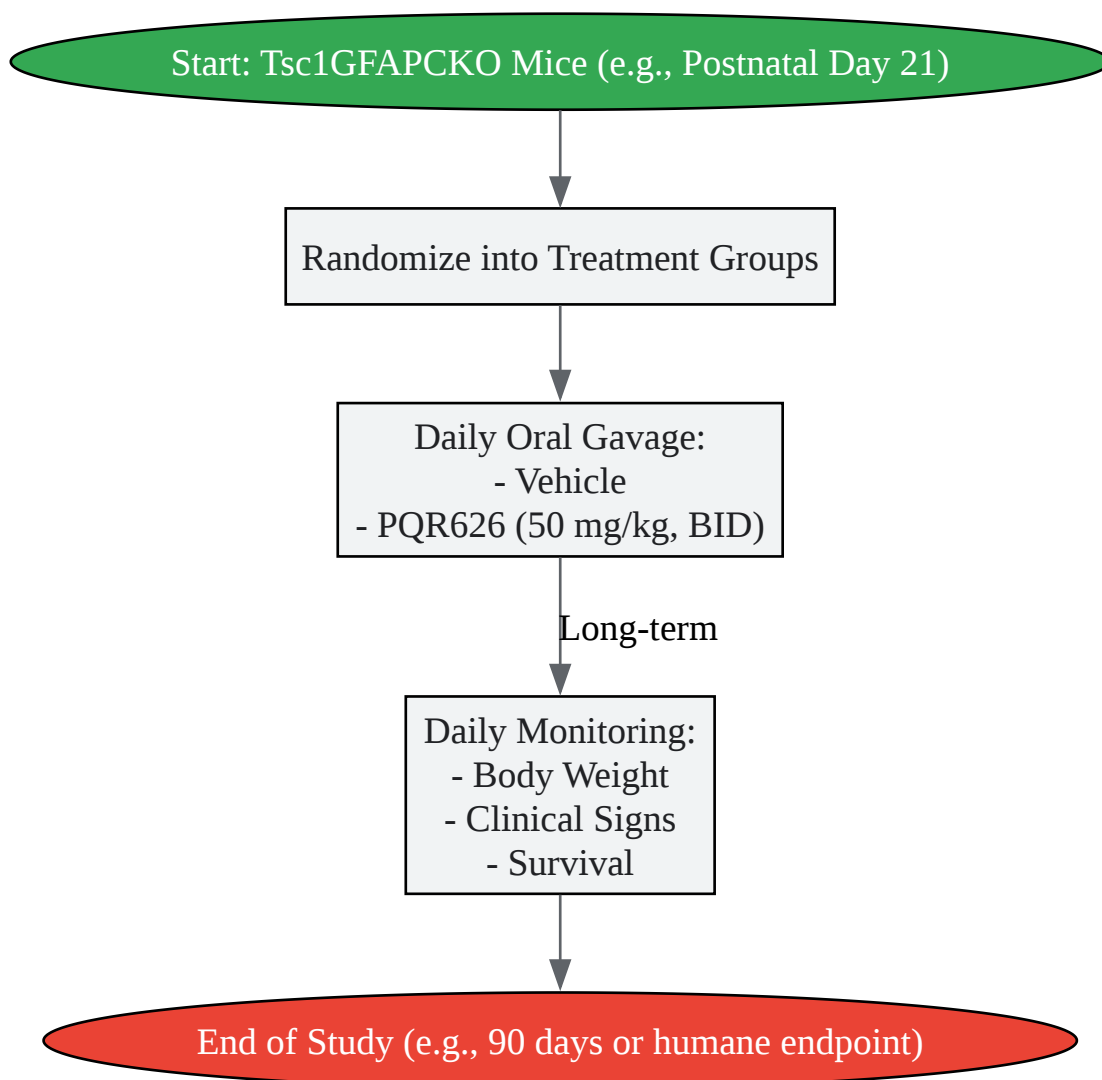
Protocol 1: In Vivo Efficacy Assessment of **PQR626** in Tsc1GFAPCKO Mice

This protocol describes a long-term efficacy study to evaluate the effect of **PQR626** on the survival of Tsc1GFAPCKO mice, a model that recapitulates neurological aspects of TSC.

Materials:

- Tsc1GFAPCKO mice and littermate controls
- **PQR626**
- Vehicle solution (e.g., 5% Tween 80, 5% PEG 400 in sterile water)
- Oral gavage needles
- Standard animal housing and monitoring equipment

Workflow Diagram:



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Caption: Workflow for in vivo efficacy study.

Procedure:

- Animal Model: Utilize Tsc1GFAPCKO mice, which have a conditional inactivation of the Tsc1 gene in glial cells, leading to spontaneous seizures and reduced survival.[1]
- Acclimatization: Allow animals to acclimate to the facility for at least one week prior to the start of the experiment.
- Group Allocation: Randomly assign mice to treatment and control groups (n=10-15 per group is recommended).

- Drug Preparation: Prepare a fresh solution of **PQR626** in the vehicle at the desired concentration.
- Dosing: Administer **PQR626** (50 mg/kg) or vehicle orally twice a day (BID).[\[1\]](#)[\[3\]](#)
- Monitoring:
 - Record the body weight of each animal daily for the first week and then weekly.
 - Perform daily health checks, observing for any adverse clinical signs.
 - Record survival data daily.
- Humane Endpoints: Establish clear humane endpoints for euthanasia (e.g., significant weight loss, severe seizures, moribund state).
- Data Analysis: Analyze survival data using Kaplan-Meier survival curves and log-rank tests. Analyze body weight data using appropriate statistical tests (e.g., ANOVA).

Protocol 2: Western Blot Analysis of mTOR Pathway Inhibition in Mouse Brain

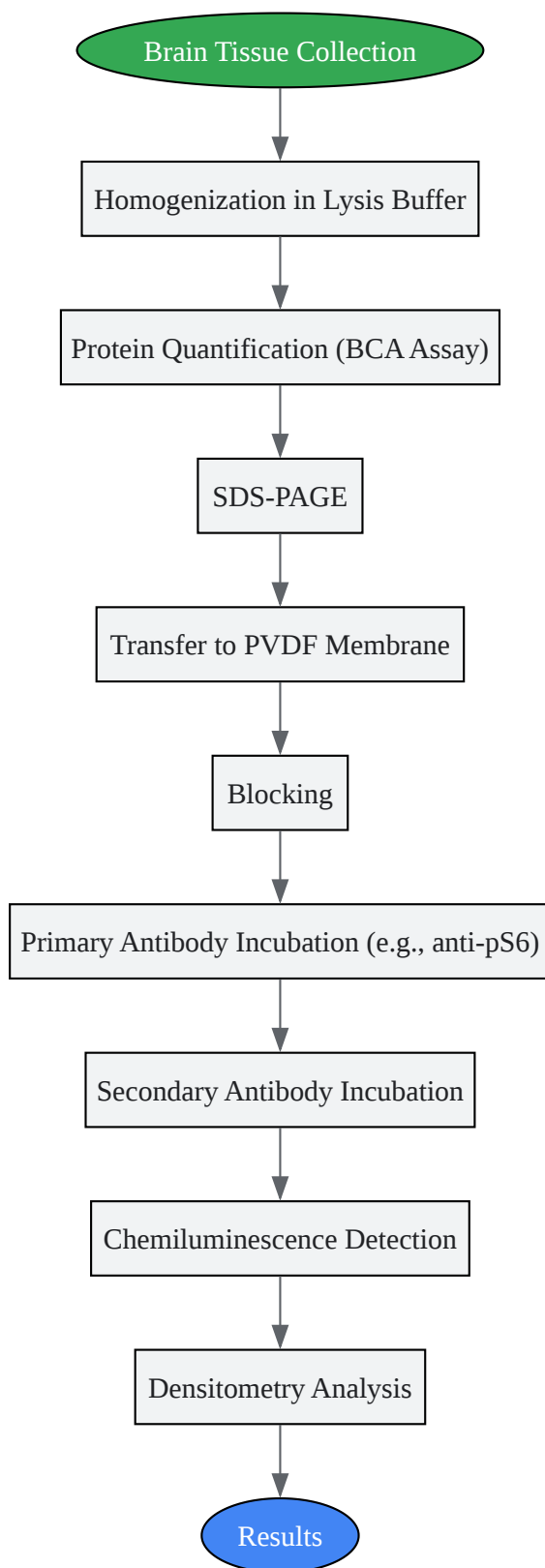
This protocol details the procedure for assessing the pharmacodynamic effects of **PQR626** on the mTOR signaling pathway in the brain tissue of treated mice.

Materials:

- Brain tissue from treated and control mice
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- PVDF membranes
- Transfer buffer

- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (e.g., anti-pS6 S235/236, anti-S6, anti-pPKB S473, anti-PKB, anti-GAPDH)
- HRP-conjugated secondary antibodies
- ECL substrate
- Chemiluminescence imaging system

Workflow Diagram:



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Caption: Western blot workflow for mTOR pathway analysis.

Procedure:

- Tissue Collection: Euthanize mice at a specified time point after **PQR626** administration (e.g., 30 minutes for acute inhibition studies) and immediately dissect the brain.[5]
- Protein Extraction:
 - Homogenize the brain tissue in ice-cold RIPA buffer containing protease and phosphatase inhibitors.
 - Centrifuge the lysate at 14,000 x g for 15 minutes at 4°C.
 - Collect the supernatant containing the protein extract.
- Protein Quantification: Determine the protein concentration of each lysate using a BCA assay.
- Sample Preparation: Mix equal amounts of protein (e.g., 20-30 µg) with Laemmli sample buffer and heat at 95°C for 5 minutes.
- SDS-PAGE: Load the samples onto an SDS-PAGE gel and run until adequate separation is achieved.
- Protein Transfer: Transfer the separated proteins to a PVDF membrane.
- Blocking: Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
- Primary Antibody Incubation: Incubate the membrane with primary antibodies against pS6, S6, pPKB, PKB, and a loading control (e.g., GAPDH) overnight at 4°C. Recommended dilutions should be optimized, but a starting point of 1:1000 is common.
- Secondary Antibody Incubation: Wash the membrane with TBST and then incubate with the appropriate HRP-conjugated secondary antibody (e.g., anti-rabbit or anti-mouse) at a 1:2000 to 1:5000 dilution for 1 hour at room temperature.
- Detection: Wash the membrane again with TBST and then apply ECL substrate.

- Imaging: Capture the chemiluminescent signal using an appropriate imaging system.
- Analysis: Quantify the band intensities using densitometry software. Normalize the levels of phosphorylated proteins to the total protein levels and the loading control.

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